

Personal protective equipment for handling 2-Bromo-2-methylbutane

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Compound of Interest

Compound Name: 2-Bromo-2-methylbutane

Cat. No.: B1582447

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Essential Safety and Handling Guide for 2-Bromo-2-methylbutane

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-2-methylbutane**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks.

Chemical Properties and Hazards

2-Bromo-2-methylbutane is a highly flammable liquid and vapor that can cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2][3]} It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, away from heat, sparks, and open flames.^{[1][2][3]}

Property	Value
CAS Number	507-36-8[1][3]
Molecular Formula	C ₅ H ₁₁ Br
Molecular Weight	151.04 g/mol [3]
Appearance	Liquid
Boiling Point	107 °C (225 °F) at 980 hPa[1]
Density	1.182 g/cm ³ at 25 °C (77 °F)[1]
Flash Point	Data not consistently available
Hazard Statements	H225: Highly flammable liquid and vapour.[1][2] [3] H315: Causes skin irritation.[1][2][3] H319: Causes serious eye irritation.[1][2][3] H335: May cause respiratory irritation.[1][2][3]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. The following equipment should be used when handling **2-Bromo-2-methylbutane**:

PPE Category	Specific Requirements
Eye and Face Protection	Wear chemical safety goggles and a face shield. [1][2][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and flame-retardant antistatic protective clothing are required.[1][2] Immediately remove and wash contaminated clothing.[1][2]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in areas with inadequate ventilation or when vapors/aerosols are generated.[1][4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling **2-Bromo-2-methylbutane**.

1. Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before starting any work.[2][3]
- Ensure a chemical fume hood is operational and the work area is well-ventilated.[1][2]
- Verify that an emergency eyewash station and safety shower are readily accessible.[5]
- Assemble and inspect all required PPE.[6]
- Keep the container tightly closed when not in use.[1][2][3]

2. Handling:

- Ground and bond containers and receiving equipment to prevent static discharge.[1][3]
- Use only non-sparking tools and explosion-proof equipment.[1][7]
- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhaling vapor or mist.[1][3]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3]

3. Emergency Procedures:

- In case of skin contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water.[1][2]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1][3]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[2][3]

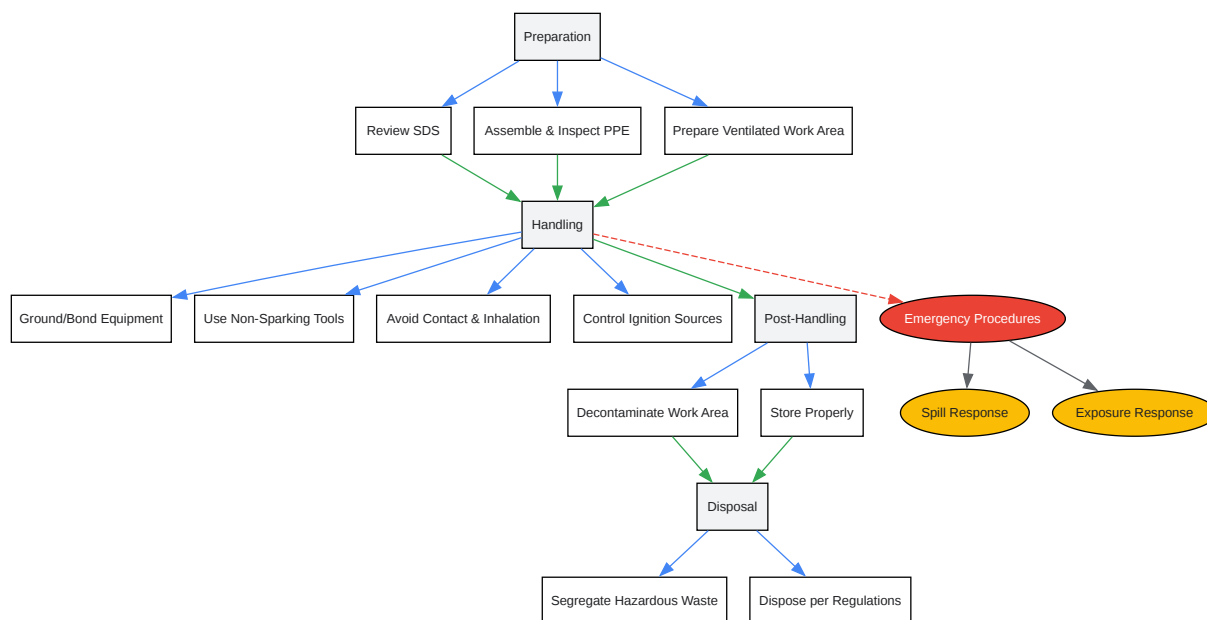
- In case of a spill: Evacuate the area and remove all ignition sources.^[3] Cover the spill with an inert absorbent material and place it in a suitable container for disposal.^[2]^[3] Do not let the product enter drains.^[1]^[2]

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.^[1]^[2]

- Waste Chemical: Dispose of contents and container to an approved waste disposal plant.^[1] Do not mix with other waste.^[1]
- Contaminated Containers: Handle uncleaned containers as you would the product itself.^[1]

Handling Workflow for **2-Bromo-2-methylbutane**



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